Technical Guide: Application of rac-trans-Nicotine-1'-oxide-d3 in Quantitative Bioanalysis

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Compound of Interest

Compound Name:	*rac-trans-Nicotine-1'-oxide-d3*
Cat. No.:	*B1150487*

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Executive Summary

rac-trans-Nicotine-1'-oxide-d3 is the stable isotope-labeled analog of trans-nicotine-1'-oxide, a primary oxidative metabolite of nicotine mediated by Flavin-containing Monooxygenases (FMO). In high-throughput toxicology and pharmacokinetic assays, this reagent serves as the definitive Internal Standard (IS) for Isotope Dilution Mass Spectrometry (IDMS).

Its primary function is to correct for matrix effects (ion suppression/enhancement), extraction recovery variability, and chromatographic drift during the quantification of nicotine-1'-oxide in complex biological matrices (urine, plasma, serum).

Key Technical Advantages[1]

- Matrix Compensation: Co-elutes with the target analyte, experiencing identical ionization conditions.
- Metabolic Specificity: Targets the FMO-mediated pathway, distinct from the CYP2A6-mediated cotinine pathway.

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- Isotopic Stability: The deuterium label (-d3) on the N-methyl group is chemically stable and provides a +3 Da mass shift, sufficient to avoid isotopic overlap with the natural abundance (M+0) signal.

Chemical Profile & Properties[2][3][4][5][6][7][8]

Parameter	Specification
Compound Name	rac-trans-Nicotine-1'-oxide-d3
Synonyms	(±)-trans-Nicotine-N'-oxide-d3; 1-Methyl-d3-2-(3-pyridyl)pyrrolidine-1-oxide
Chemical Formula	$C_{10}H_{11}D_3N_2O$
Molecular Weight	181.25 g/mol
Isotopic Purity	≥ 99% Deuterium
Chemical Purity	≥ 98%
Solubility	Methanol, Acetonitrile, Water, Chloroform
Unlabeled CAS	51095-86-4 (refers to the trans-isomer)
Storage	-20°C (Hygroscopic; store under inert gas recommended)

Note on Stereochemistry: The term "rac-trans" indicates a racemic mixture of the (1'S, 2'S) and (1'R, 2'R) diastereomers. Since natural nicotine metabolism predominantly yields the (1'S, 2'S)-trans-N-oxide, this racemic IS is suitable for achiral LC-MS/MS methods where enantiomers are not separated.

Metabolic Context: The FMO Pathway

Understanding the formation of Nicotine-1'-oxide is crucial for experimental design. Unlike cotinine (formed by CYP2A6), the N-oxide is formed by Flavin-containing Monooxygenase 3 (FMO3) in the liver.

Pathway Diagram

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The following diagram illustrates the divergent metabolism of nicotine, highlighting the specific node where **rac-trans-Nicotine-1'-oxide-d3** is applied as a tracer.

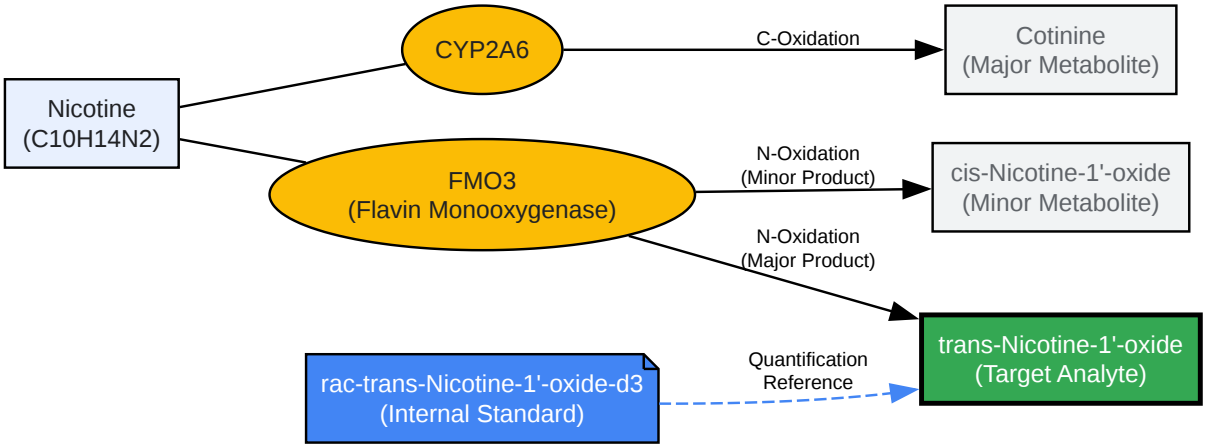

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Figure 1: Metabolic pathway of nicotine showing the FMO-mediated formation of Nicotine-1'-oxide. The d3-labeled IS is used to quantify the 'TransNOX' species.

Analytical Methodology: LC-MS/MS Protocol[6][10][11]

This protocol outlines a validated workflow for quantifying Nicotine-1'-oxide in human urine or plasma using **rac-trans-Nicotine-1'-oxide-d3**.

Experimental Workflow

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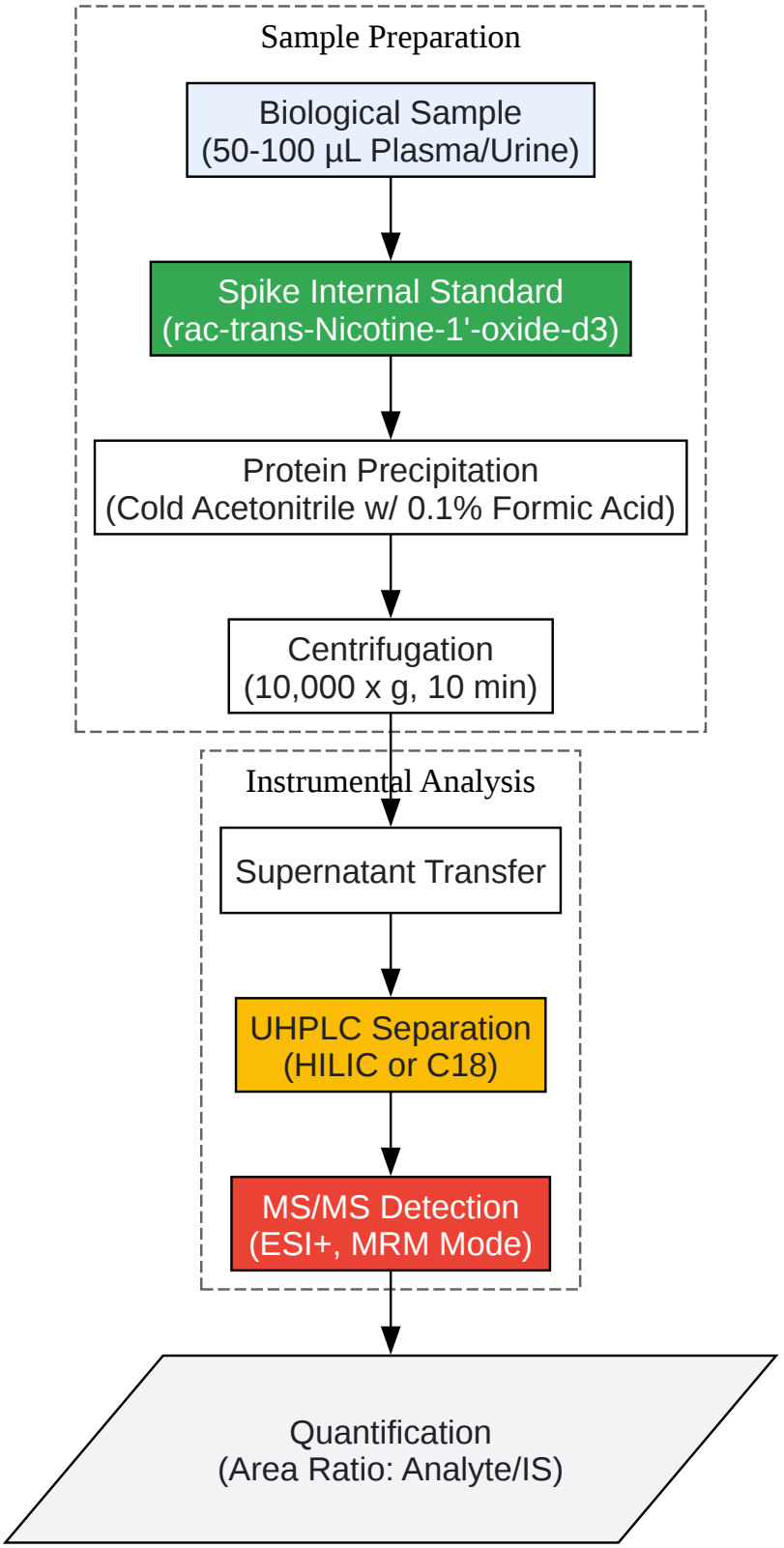

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Figure 2: Step-by-step bioanalytical workflow for IDMS quantification.

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Detailed Protocol

Step 1: Internal Standard Preparation[1]

- Stock Solution: Dissolve 1 mg of **rac-trans-Nicotine-1'-oxide-d3** in 1 mL of methanol to generate a 1 mg/mL stock. Store at -20°C.
- Working Solution: Dilute the stock with acetonitrile to a concentration of 100 ng/mL. This solution will be used for spiking.

Step 2: Sample Extraction (Protein Precipitation)

- Rationale: Nicotine-1'-oxide is highly polar. Liquid-Liquid Extraction (LLE) with non-polar solvents often results in poor recovery. Protein precipitation or SPE (Cation Exchange) is preferred.
- Aliquot 50 µL of sample (plasma/urine) into a centrifuge tube.
- Add 10 µL of the Working IS Solution (100 ng/mL).
- Add 200 µL of ice-cold acetonitrile containing 0.1% formic acid.
- Vortex vigorously for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 × g for 10 minutes at 4°C.
- Transfer the supernatant to an autosampler vial.

Step 3: LC-MS/MS Conditions

- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) columns are recommended due to the polarity of the N-oxide.
  - Example: Waters Atlantis HILIC Silica or Phenomenex Kinetex HILIC (2.1 x 100 mm, 1.7 µm).
- Mobile Phase:
  - A: 10 mM Ammonium Formate in Water (pH 3.0).

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- B: Acetonitrile with 0.1% Formic Acid.

- Gradient: High organic start (95% B) decreasing to 60% B over 5 minutes to elute polar metabolites.

Step 4: Mass Spectrometry Settings (MRM)

Operate in Positive Electrospray Ionization (ESI+) mode. The following transitions are critical for specificity.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Nicotine-1'-oxide	179.1 $[M+H]^+$	130.1	25	100
179.1	132.1	20	100	
rac-trans-Nicotine-1'-oxide-d3	182.1 $[M+H]^+$	130.1	25	100
182.1	135.1	20	100	

- Note on Transitions: The transition 182.1 → 130.1 represents the loss of the pyrrolidine ring (including the d3-methyl group) to form the pyridinium ion. While sensitive, it loses the isotopic tag. The transition 182.1 → 135.1 (if observable) retains the d3-label, offering higher specificity. Always optimize collision energy for the 182 → 130 transition as the primary quantifier if sensitivity is limited.

Validation & Quality Assurance

To ensure scientific integrity, the method must be validated according to FDA/EMA bioanalytical guidelines.

- Linearity: Construct a calibration curve (e.g., 1–1000 ng/mL) plotting the Peak Area Ratio (Analyte Area / IS Area) vs. Concentration. The R^2 value must be > 0.99.

- Isotopic Contribution: Inject a "Blank + IS" sample. Verify there is no interference at the analyte's mass channel (m/z 179.1). The d3 label (+3 Da) is generally sufficient to prevent

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"cross-talk" from the natural isotope envelope of the analyte.

- Stability:
  - Stock Stability: Stable for >6 months at -20°C.
  - In-Matrix Stability: Nicotine-1'-oxide can be thermally unstable.[2] Avoid high temperatures (>40°C) during evaporation steps. The d3-IS will degrade at the same rate as the analyte, compensating for minor thermal degradation during processing.

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